

Bilaid A1e and its role in [specific disease/process].

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bilaid A1e*

Cat. No.: *B3025833*

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Unveiling Bilaid A1e: A μ -Opioid Receptor Agonist

Initial analysis of the scientific literature identifies **Bilaid A1e** as a tetrapeptide that acts as an agonist for the μ -opioid receptor, with a reported K_i of 750 nM[1]. This molecule belongs to a broader family of tetrapeptides known as bilaidins, which were first isolated from an Australian estuarine strain of *Penicillium* sp. (MST-MF667). The foundational member of this family, Bilaid A, is characterized by an unusual alternating L-D-L-D amino acid chirality and functions as a weak μ -opioid agonist[2].

The discovery of the bilaid class of peptides has spurred further research into the development of more potent synthetic analogs, such as bilorphan and bilactorphan, for potential therapeutic applications[2]. While the endogenous role of bilaidins within the fungus remains unknown, their interaction with the μ -opioid receptor positions them as compounds of interest for research in areas where this receptor is a key target[2].

To proceed with a detailed technical guide on the role of **Bilaid A1e**, the specific disease or biological process of interest must be defined. The μ -opioid receptor is centrally involved in numerous physiological and pathological processes, including:

- **Pain Signaling and Analgesia:** As an agonist, **Bilaid A1e** could potentially modulate pain pathways.

- Neurobiology and Addiction: The μ -opioid receptor is a primary target in the study of opioid dependence and reward pathways.
- Gastrointestinal Function: Opioid receptors in the gut influence motility and secretion.

To provide a comprehensive and relevant technical whitepaper as requested, please specify the disease or process of interest. This will allow for a targeted search and synthesis of data concerning the effects of **Bilaid A1e**, including relevant experimental protocols, quantitative data, and signaling pathways. Without this clarification, a detailed analysis of its role is not feasible.

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References

- 1. Bilaid A1e | Opioid Receptor | 2393866-02-7 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 2. [bioaustralis.com](https://www.bioaustralis.com) [[bioaustralis.com](https://www.bioaustralis.com)]
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